

# Application Notes and Protocols: Metathesis Reactions Involving *cis*-3-Nonene

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## Compound of Interest

Compound Name: *cis*-3-Nonene

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These application notes provide a detailed overview of metathesis reactions involving ***cis*-3-nonene**, a key intermediate in the synthesis of various high-value chemicals, including insect pheromones and potentially pharmaceutical precursors. The protocols outlined below are based on established methodologies for analogous internal olefins and provide a strong starting point for reaction optimization.

## Introduction to Metathesis of *cis*-3-Nonene

Olefin metathesis is a powerful and versatile catalytic reaction that allows for the cleavage and reformation of carbon-carbon double bonds.<sup>[1]</sup> When applied to ***cis*-3-nonene**, three primary types of metathesis reactions can be envisioned: self-metathesis, cross-metathesis, and ethenolysis. These transformations offer synthetic routes to a variety of valuable products. Ruthenium-based catalysts, particularly Grubbs and Hoveyda-Grubbs catalysts, are often employed for their high activity and functional group tolerance.<sup>[2]</sup>

## Key Metathesis Reactions of *cis*-3-Nonene

### Self-Metathesis

Self-metathesis of ***cis*-3-nonene** results in a redistribution of the alkylidene fragments, leading to the formation of 3-hexene and 5-decene. The reaction is typically driven to equilibrium, and the *cis*/*trans* selectivity of the products is dependent on the catalyst and reaction conditions.

## Cross-Metathesis

Cross-metathesis involves the reaction of **cis-3-nonene** with a different olefin partner. A key application in this area is the synthesis of insect pheromones through Z-selective cross-metathesis.[3][4] For example, reacting **cis-3-nonene** with a functionalized terminal alkene can lead to the formation of a longer-chain cis-alkene, a common structural motif in lepidopteran sex pheromones.[3]

## Ethenolysis

Ethenolysis is a specific type of cross-metathesis where **cis-3-nonene** reacts with ethylene to cleave the internal double bond, yielding two terminal alkenes: 1-butene and 1-heptene. This reaction is particularly useful for the production of alpha-olefins from internal olefins.[5]

## Quantitative Data from Analogous Metathesis Reactions

While specific quantitative data for metathesis reactions of **cis-3-nonene** is not extensively reported, data from analogous internal olefins, such as methyl oleate and other long-chain alkenes, provide valuable insights into expected yields and selectivities.

Table 1: Ethenolysis of Methyl Oleate with various Ru-Catalysts

Catalyst	Catalyst Loading (ppm)	Temperature (°C)	Yield (%)	Selectivity (%)	TON
19	100	40	15	87	1500
19	500	40	46	87	920
17	500	40	38	55	3800
16	500	50	-	81	-

Data sourced from a study on the ethenolysis of methyl oleate, which serves as a model for the ethenolysis of internal olefins like **cis-3-nonene**. [6]

Table 2: Z-Selective Cross-Metathesis for Pheromone Synthesis

Substrate 1	Substrate 2	Catalyst Loading (mol%)	Yield (%)	Z-Selectivity (%)
8-nonenol	1-pentene	1	73	86
8-nonenyl acetate	1-pentene	1	~65	~85

Data from the synthesis of insect pheromones using Z-selective cross-metathesis, demonstrating the feasibility of achieving high cis-selectivity.[3]

## Experimental Protocols

The following are detailed, generalized protocols for conducting metathesis reactions with **cis-3-nonene**. These protocols are based on standard procedures for olefin metathesis and should be optimized for specific applications.[7]

### Protocol 4.1: Self-Metathesis of cis-3-Nonene

Objective: To perform the self-metathesis of **cis-3-nonene** to produce 3-hexene and 5-decene.

Materials:

- **cis-3-Nonene** (high purity)
- Grubbs II Catalyst (or other suitable ruthenium catalyst)
- Anhydrous, degassed toluene
- Inert gas (Argon or Nitrogen)
- Standard Schlenk line glassware
- Magnetic stirrer and heating plate
- Gas chromatograph (GC) for analysis

#### Procedure:

- Set up a dry Schlenk flask equipped with a magnetic stir bar and a condenser under an inert atmosphere.
- Add **cis-3-nonene** (e.g., 1.0 g, 7.92 mmol) to the flask.
- Dissolve the substrate in anhydrous, degassed toluene (e.g., 10 mL).
- In a separate glovebox or under a positive flow of inert gas, weigh the Grubbs II catalyst (e.g., 0.05 mol%, 3.4 mg).
- Add the catalyst to the reaction mixture.
- Heat the reaction to the desired temperature (e.g., 40-60 °C) and stir.
- Monitor the reaction progress by taking aliquots at regular intervals and analyzing them by GC to determine the conversion of **cis-3-nonene** and the formation of 3-hexene and 5-decene.
- Once the reaction has reached equilibrium or the desired conversion, quench the reaction by exposing it to air or by adding a quenching agent like ethyl vinyl ether.
- Purify the products by flash column chromatography on silica gel.

## Protocol 4.2: Z-Selective Cross-Metathesis of cis-3-Nonene with a Terminal Alkene

Objective: To synthesize a new cis-alkene via Z-selective cross-metathesis.

#### Materials:

- **cis-3-Nonene**
- Terminal alkene partner (e.g., 1-pentene for synthesis of (Z)-3-dodecene)
- Z-selective ruthenium catalyst (e.g., a Hoveyda-Grubbs type catalyst with modified ligands)

- Anhydrous, degassed dichloromethane (DCM)
- Inert gas (Argon or Nitrogen)
- Standard Schlenk line glassware
- Magnetic stirrer

#### Procedure:

- In a dry Schlenk flask under an inert atmosphere, dissolve **cis-3-nonene** (1 equivalent) and the terminal alkene (1.2 equivalents) in anhydrous, degassed DCM.
- In a separate vial, dissolve the Z-selective ruthenium catalyst (e.g., 1-5 mol%) in a small amount of DCM.
- Add the catalyst solution to the substrate solution via syringe.
- Stir the reaction mixture at room temperature.
- Monitor the reaction by TLC or GC analysis.
- Upon completion, quench the reaction with a suitable agent.
- Concentrate the mixture under reduced pressure and purify the product by column chromatography.

## Protocol 4.3: Ethenolysis of cis-3-Nonene

Objective: To produce 1-butene and 1-heptene via the ethenolysis of **cis-3-nonene**.

#### Materials:

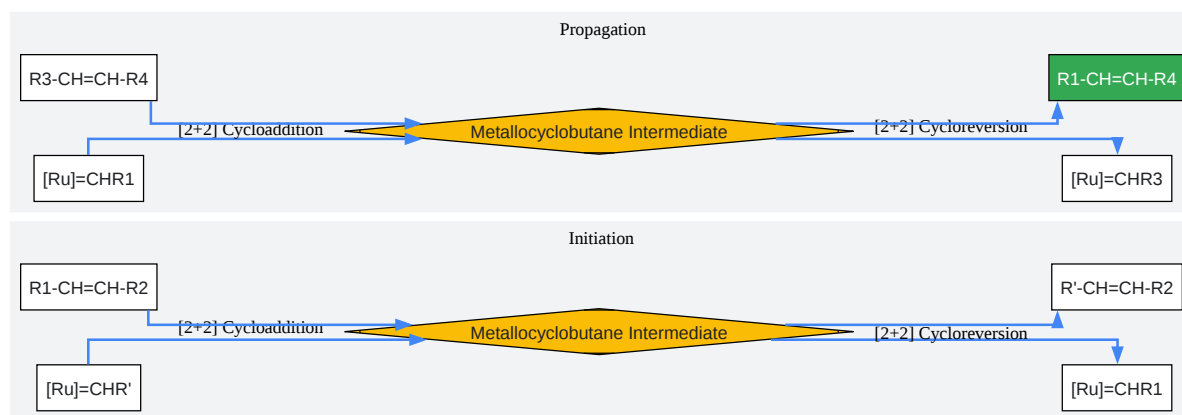
- **cis-3-Nonene**
- Ethylene gas (high purity)
- Hoveyda-Grubbs II Catalyst (or other ethenolysis-active catalyst)

- Anhydrous, degassed solvent (e.g., toluene or DCM)
- High-pressure reactor or a flask equipped with an ethylene balloon
- Inert gas (Argon or Nitrogen)
- Magnetic stirrer

#### Procedure:

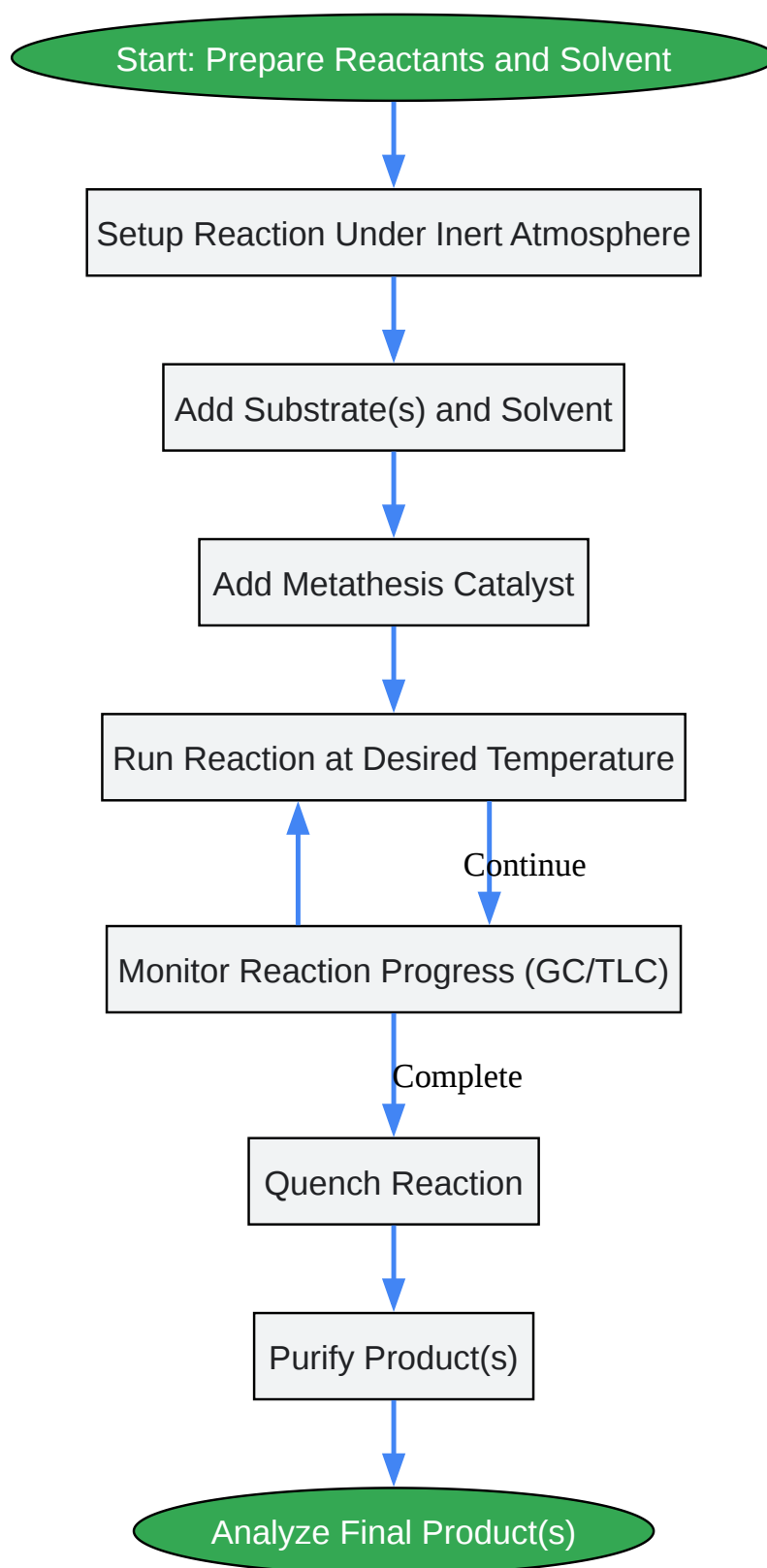
- Charge a high-pressure reactor with a solution of **cis-3-nonene** in the chosen solvent.
- Purge the reactor with an inert gas.
- Add the Hoveyda-Grubbs II catalyst (e.g., 0.1-1 mol%) to the reactor.
- Pressurize the reactor with ethylene gas to the desired pressure (e.g., 1-10 bar).
- Stir the reaction mixture at a controlled temperature (e.g., 25-50 °C).
- Monitor the consumption of **cis-3-nonene** and the formation of products by GC analysis of the liquid phase.
- After the desired conversion is achieved, carefully vent the ethylene gas and purge the reactor with inert gas.
- The product mixture can be analyzed directly or subjected to distillation for separation of the volatile terminal alkenes.

## Visualizations



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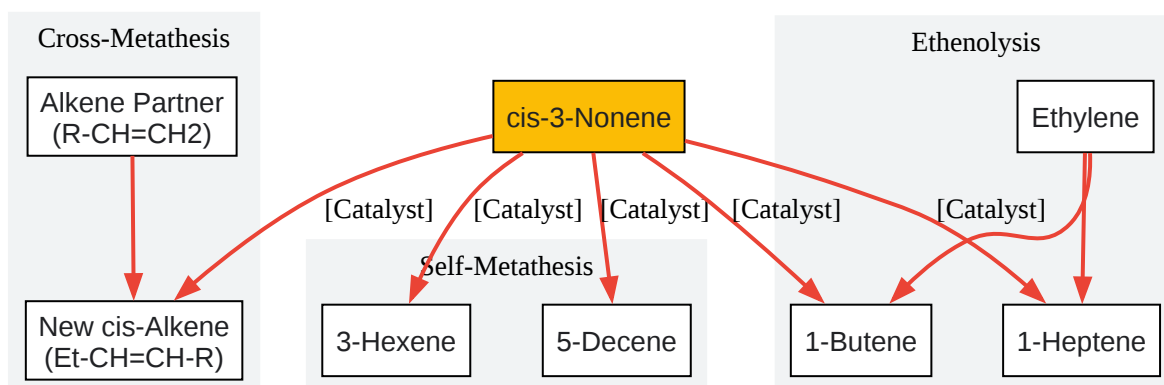
Caption: Chauvin Mechanism for Olefin Metathesis.



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Caption: General Experimental Workflow for Metathesis.





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Caption: Metathesis Reactions of **cis-3-Nonene**.

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